

3-Chloropropyltrichlorosilane safety data sheet and handling precautions

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Compound of Interest

Compound Name: 3-Chloropropyltrichlorosilane

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An In-Depth Technical Guide to the Safe Handling of **3-Chloropropyltrichlorosilane**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Chloropropyltrichlorosilane (CPTCS) is a versatile organosilicon compound widely utilized as a coupling agent, surface modifier, and crosslinking agent in diverse industrial and research applications, including drug development.[1] Its high reactivity, while beneficial for its intended applications, also presents significant health and safety hazards. This guide provides a comprehensive overview of the safety data for CPTCS and outlines detailed precautions and protocols for its safe handling to minimize risks in a laboratory setting. The information herein is synthesized from authoritative safety data sheets and chemical databases to ensure technical accuracy and promote a culture of safety in research and development environments.

Chemical Identity and Properties

Understanding the fundamental properties of a chemical is the cornerstone of safe handling. CPTCS is a colorless to pale yellow liquid with a pungent odor.[2] Its key identifiers and physical and chemical properties are summarized below.

Table 1: Chemical Identification and Properties of **3-Chloropropyltrichlorosilane**

Property	Value	Source(s)
Chemical Name	(3-Chloropropyl)trichlorosilane	[3]
Synonyms	CPTCS, Trichloro(3-chloropropyl)silane, γ-Chloropropyl)trichlorosilane	[1][2][4]
CAS Number	2550-06-3	[3]
Molecular Formula	C ₃ H ₆ Cl ₄ Si	[2][5]
Molecular Weight	211.98 g/mol	
Boiling Point	181.5 °C	[5]
Flash Point	80 °C (176 °F)	
Density	1.360 g/cm ³ at 20 °C	
Reactivity	Reacts with water to form hydrochloric acid and heat.[6]	

The trichlorosilyl group is highly susceptible to hydrolysis, reacting vigorously with water and other protic solvents to produce hydrochloric acid (HCl). This reactivity is the primary driver for many of the safety precautions detailed in this guide.

Hazard Identification and GHS Classification

3-Chloropropyltrichlorosilane is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[6] It is crucial to understand these hazards to implement appropriate safety measures.

GHS Pictograms:

Flame, Corrosive, Skull and Crossbones, Exclamation Mark[6]

Signal Word: Danger[6]

Hazard Statements:

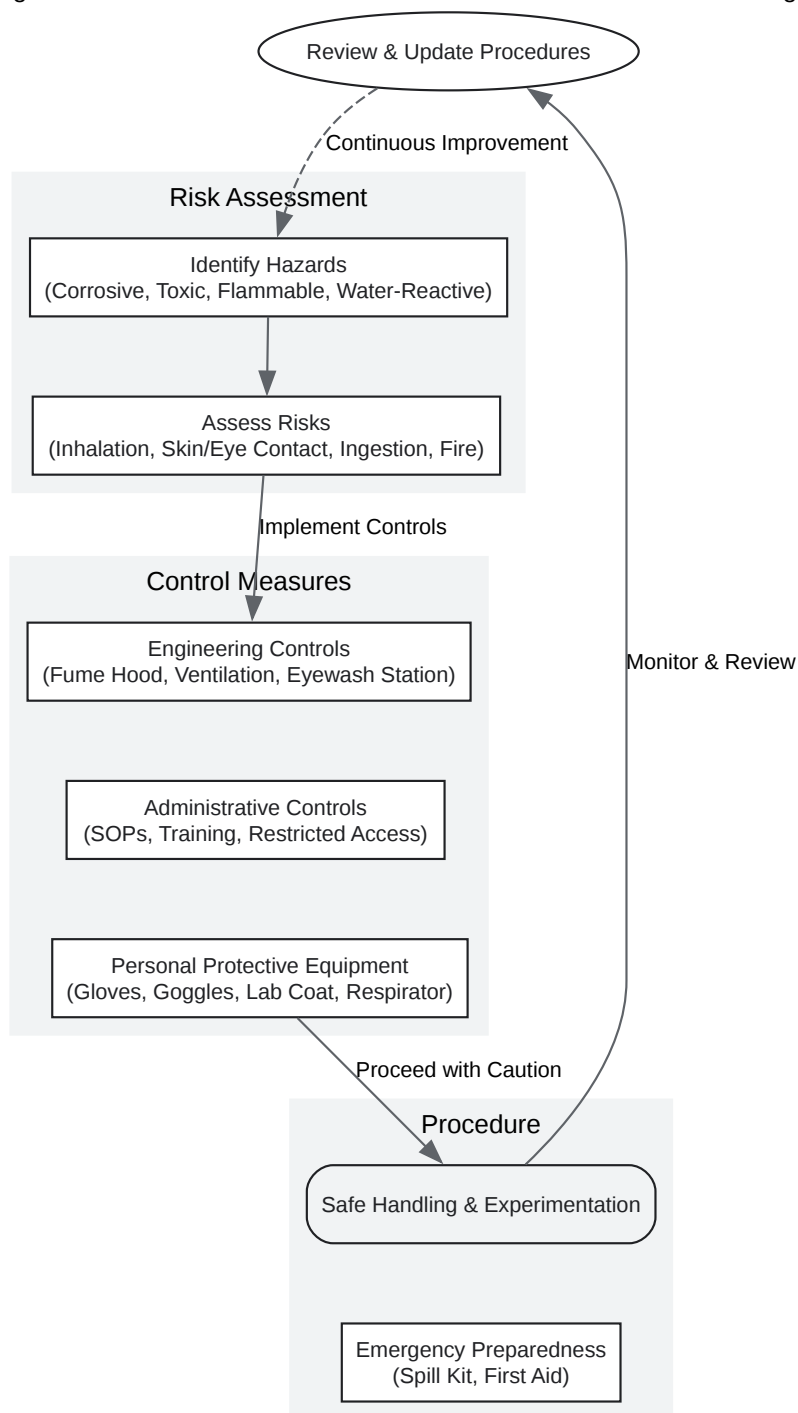
- H227: Combustible liquid.[7]
- H302: Harmful if swallowed.[5][7]
- H314: Causes severe skin burns and eye damage.[7]
- H317: May cause an allergic skin reaction.[7]
- H331: Toxic if inhaled.[6]
- EUH014: Reacts violently with water.

The combination of flammability, corrosivity, and toxicity necessitates a multi-faceted approach to risk mitigation, encompassing engineering controls, administrative controls, and personal protective equipment.

Risk Assessment and Control Workflow

A systematic approach to risk assessment is essential when working with hazardous chemicals like CPTCS. The following diagram illustrates a logical workflow for identifying, assessing, and controlling the risks associated with its handling.

Figure 1: Risk Assessment and Control Workflow for CPTCS Handling

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Caption: Logical workflow for risk assessment and control in handling CPTCS.

Safe Handling and Experimental Protocols

Adherence to strict protocols is non-negotiable when working with CPTCS. The causality behind these steps is directly linked to the chemical's hazardous properties.

Engineering Controls

The primary line of defense is to minimize exposure through properly designed and maintained engineering controls.

- Ventilation: All handling of CPTCS must be conducted in a certified chemical fume hood to prevent the inhalation of its toxic and corrosive vapors.[8][9]
- Emergency Equipment: A safety shower and eyewash station must be readily accessible and tested regularly.[3][9]
- Inert Atmosphere: For reactions sensitive to moisture, handling under an inert atmosphere (e.g., nitrogen or argon) is recommended to prevent hydrolysis.[9]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent personal exposure.

- Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should also be worn when there is a risk of splashing.[3]
- Skin Protection:
 - Gloves: Neoprene or nitrile rubber gloves are recommended.[10] Gloves should be inspected before use and changed frequently, especially if contact with the chemical is suspected.
 - Protective Clothing: A flame-resistant lab coat and closed-toe shoes are required. Additional protective clothing may be necessary depending on the scale of the experiment. [3][9]
- Respiratory Protection: If there is a risk of exceeding exposure limits, a NIOSH-certified respirator with an organic vapor cartridge is necessary.[10]

Step-by-Step Handling Protocol

- Preparation:
 - Ensure the chemical fume hood is functioning correctly.
 - Assemble all necessary equipment and reagents before opening the CPTCS container.
 - Don the appropriate PPE as detailed in section 4.2.
- Dispensing:
 - Ground and bond the container and receiving equipment to prevent static discharge, which could ignite flammable vapors.[\[10\]](#)
 - Use only non-sparking tools for opening and closing containers.[\[10\]](#)[\[11\]](#)
 - Slowly dispense the required amount of CPTCS, avoiding splashing.
- Reaction Setup:
 - If the reaction is sensitive to moisture, ensure all glassware is oven-dried and cooled under an inert atmosphere.
 - Add CPTCS to the reaction vessel in a controlled manner, preferably via a syringe or addition funnel.
- Post-Handling:
 - Tightly close the CPTCS container immediately after use.[\[9\]](#)[\[10\]](#)
 - Decontaminate any surfaces that may have come into contact with the chemical.
 - Properly dispose of contaminated gloves and other disposable materials in a designated hazardous waste container.
 - Wash hands thoroughly with soap and water after removing gloves.[\[10\]](#)[\[11\]](#)

Storage and Incompatibility

Proper storage is crucial to maintain the chemical's integrity and prevent hazardous reactions.

- **Storage Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[3][8][9] The storage area should be designated for corrosive and flammable liquids.
- **Incompatible Materials:** Avoid contact with water, moist air, strong oxidizing agents, and strong acids.[9][10] The reaction with water is particularly hazardous as it produces corrosive hydrogen chloride gas.[6]

Emergency Procedures

In the event of an emergency, a swift and informed response is critical.

First-Aid Measures

- **Inhalation:** Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[6][8]
- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 20 minutes while removing contaminated clothing. Seek immediate medical attention.[6][8]
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 20 minutes, lifting the upper and lower eyelids. Seek immediate medical attention from an ophthalmologist.[6][8]
- **Ingestion:** Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water. Seek immediate medical attention.[6][8]

Accidental Release Measures

- **Evacuate:** Immediately evacuate all non-essential personnel from the area.
- **Ventilate:** Ensure the area is well-ventilated, but only if it is safe to do so.

- Eliminate Ignition Sources: Remove all sources of heat, sparks, and open flames from the vicinity of the spill.[3][8]
- Containment: For small spills, absorb the chemical with an inert material such as vermiculite, sand, or earth. Do not use combustible materials.
- Cleanup: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal. Use non-sparking tools during cleanup.[10]
- Decontamination: Decontaminate the spill area thoroughly.

Conclusion

3-Chloropropyltrichlorosilane is an invaluable reagent in many areas of chemical research and development. However, its hazardous properties demand the utmost respect and adherence to stringent safety protocols. By understanding its chemical nature, implementing robust engineering and administrative controls, and consistently using appropriate personal protective equipment, researchers can mitigate the risks and handle this chemical safely and effectively. A proactive and well-informed approach to safety is paramount to protecting personnel and the research environment.

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